

An In-depth Technical Guide to 3,3-Difluoropropanoic Acid

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Compound of Interest

Compound Name: 3,3-Difluoropropanoic acid

CAS No.: 155142-69-1

Cat. No.: B1591082

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For Researchers, Scientists, and Drug Development Professionals

Introduction: The Rising Prominence of Fluorinated Building Blocks in Medicinal Chemistry

The strategic incorporation of fluorine into bioactive molecules has become a cornerstone of modern drug discovery. The unique physicochemical properties of fluorine, such as its high electronegativity, small van der Waals radius, and the strength of the carbon-fluorine bond, can profoundly influence a drug candidate's metabolic stability, lipophilicity, and binding affinity to its biological target.^[1] Among the diverse array of fluorinated building blocks, small difluorinated aliphatic acids are emerging as particularly valuable synthons. This guide provides a comprehensive technical overview of **3,3-Difluoropropanoic acid** (CAS Number: 155142-69-1), a versatile intermediate poised for significant applications in pharmaceutical and agrochemical research.^{[2][3]}

The presence of a gem-difluoro group on the carbon atom beta to the carboxylic acid imparts unique electronic properties to the molecule, influencing its reactivity and potential interactions within a biological system. This guide will delve into the known synthesis strategies,

physicochemical properties, spectroscopic signatures, and the critical role of **3,3-Difluoropropanoic acid** as a building block in the design of next-generation therapeutics.

Physicochemical and Safety Profile

A thorough understanding of the physical and chemical properties of a building block is paramount for its effective use in synthesis and for ensuring laboratory safety.

Physicochemical Properties

3,3-Difluoropropanoic acid is a colorless to light yellow liquid under standard conditions.[4] The introduction of the two fluorine atoms significantly impacts its acidity and other properties compared to its non-fluorinated analog, propanoic acid.

Property	Value	Source
CAS Number	155142-69-1	[5]
Molecular Formula	C ₃ H ₄ F ₂ O ₂	[5]
Molecular Weight	110.06 g/mol	[5]
IUPAC Name	3,3-difluoropropanoic acid	[5]
Predicted Boiling Point	173.0 ± 25.0 °C	[4]
Predicted pKa	3.49 ± 0.10	[4]
Predicted Density	1.310 ± 0.06 g/cm ³	[4]

Safety and Handling

3,3-Difluoropropanoic acid is classified as a hazardous substance and requires careful handling in a laboratory setting.

GHS Hazard Statements:[5]

- H302: Harmful if swallowed.
- H314: Causes severe skin burns and eye damage.

Precautionary Measures:[5]

- Wear appropriate personal protective equipment (PPE), including chemical-resistant gloves, safety goggles, and a lab coat.
- Handle in a well-ventilated area, preferably within a chemical fume hood.
- Avoid inhalation of vapors and contact with skin and eyes.
- Store in a cool, dry place away from incompatible materials.[1]

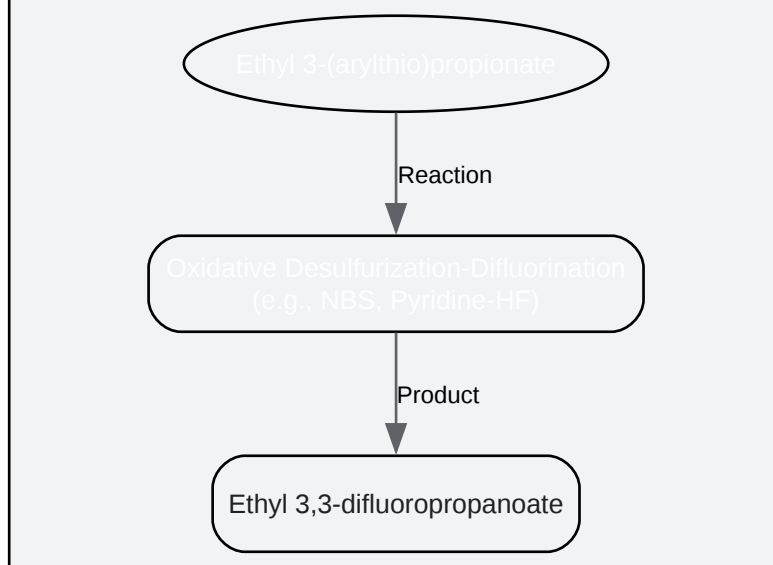
Synthesis of 3,3-Difluoropropanoic Acid: An Overview of Potential Routes

While specific, detailed, and peer-reviewed laboratory protocols for the synthesis of **3,3-Difluoropropanoic acid** are not abundantly available in the public domain, an examination of related patent literature and synthetic strategies for analogous compounds allows for the postulation of viable synthetic pathways. One promising approach involves the hydrolysis of a corresponding ester, such as ethyl 3,3-difluoropropanoate.[2]

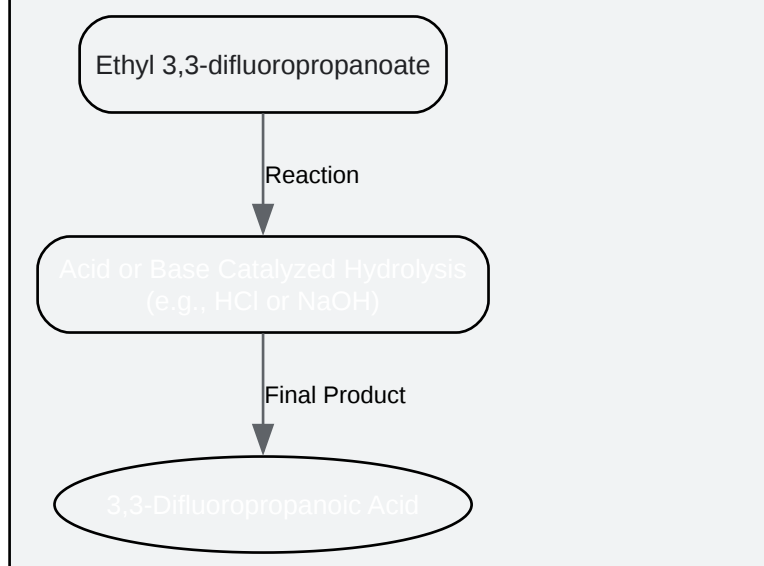
Conceptual Synthesis Workflow

The following diagram illustrates a potential two-step synthesis of **3,3-Difluoropropanoic acid**, commencing from a suitable precursor.

Step 1: Synthesis of Ethyl 3,3-Difluoropropanoate



Step 2: Hydrolysis to 3,3-Difluoropropanoic Acid



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Caption: A conceptual workflow for the synthesis of **3,3-Difluoropropanoic acid**.

Detailed Experimental Protocol (Hypothetical)

The following protocol is a hypothetical procedure based on general methods for ester hydrolysis and should be adapted and optimized for specific laboratory conditions.

Step 1: Synthesis of Ethyl 3,3-Difluoropropanoate

A potential route to the ester precursor is through the oxidative desulfurization-difluorination of ethyl 3-(arylthio)propionate, as alluded to in patent literature.^[2] This method, however, is noted to potentially produce bromo-substituted side products, necessitating careful purification.^[2]

Step 2: Hydrolysis of Ethyl 3,3-Difluoropropanoate

- **Reaction Setup:** In a round-bottom flask equipped with a magnetic stirrer and a reflux condenser, dissolve ethyl 3,3-difluoropropanoate in a suitable solvent such as a mixture of ethanol and water.
- **Hydrolysis:**
 - **Acidic Conditions:** Add a catalytic amount of a strong acid, such as concentrated hydrochloric acid or sulfuric acid. Heat the reaction mixture to reflux and monitor the reaction progress by thin-layer chromatography (TLC) or gas chromatography (GC).
 - **Basic Conditions:** Add an aqueous solution of a strong base, such as sodium hydroxide or potassium hydroxide. Stir the reaction at room temperature or with gentle heating until the reaction is complete.
- **Workup:**
 - **Acidic Hydrolysis:** After cooling, the reaction mixture can be extracted with a suitable organic solvent (e.g., diethyl ether or ethyl acetate). The combined organic layers are then washed with brine, dried over anhydrous sodium sulfate, and the solvent is removed under reduced pressure.
 - **Basic Hydrolysis:** After cooling, acidify the reaction mixture with a strong acid (e.g., HCl) to a pH of approximately 1-2.^[2] The product can then be extracted with an organic solvent. The organic extracts are washed, dried, and concentrated as described above.

- Purification: The crude **3,3-Difluoropropanoic acid** may be purified by distillation or column chromatography.

Applications in Drug Development and Medicinal Chemistry

The introduction of a difluoromethyl group (CHF_2) or a gem-difluoro moiety (CF_2) can significantly enhance the pharmacological profile of a drug candidate. These groups can act as bioisosteres for other functional groups, improve metabolic stability by blocking sites of oxidation, and modulate the acidity or basicity of nearby functional groups.^[1]

Role as a Bioisostere and Metabolic Blocker

The difluoromethylene group in **3,3-Difluoropropanoic acid** can serve as a non-hydrolyzable mimic of a carbonyl or hydroxyl group, potentially leading to improved in vivo stability.

Furthermore, the strong C-F bonds are resistant to enzymatic cleavage, which can prevent metabolic degradation at that position, thereby increasing the drug's half-life.

Modulation of Physicochemical Properties

The electron-withdrawing nature of the two fluorine atoms can influence the acidity of the carboxylic acid and the overall electronic distribution of a molecule into which it is incorporated. This can be strategically employed to fine-tune the pKa of a drug candidate to optimize its solubility and permeability across biological membranes.

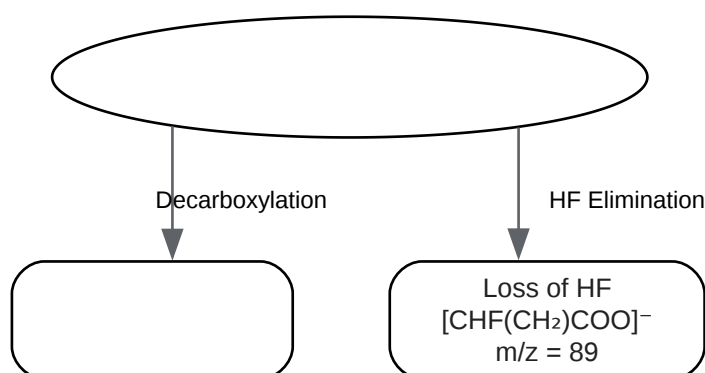
While specific examples of marketed drugs containing the **3,3-Difluoropropanoic acid** moiety are not readily identifiable, its structural motif is of significant interest to medicinal chemists for the reasons outlined above. It serves as a valuable building block for creating novel chemical entities with potentially enhanced therapeutic properties.

Spectroscopic Characterization

Spectroscopic data is essential for the unambiguous identification and characterization of a chemical compound. While a comprehensive set of experimental spectra for **3,3-Difluoropropanoic acid** is not widely published, we can predict the key features based on its structure and data from analogous compounds.

Mass Spectrometry

The fragmentation of deprotonated fluorinated propionic acids has been studied.[6] Upon collision-induced dissociation (CID), deprotonated **3,3-Difluoropropionic acid** is expected to undergo fragmentation through several pathways, including the loss of CO₂ and HF.[6] The study of these fragmentation patterns is crucial for the identification and quantification of this and related compounds in complex mixtures.[6]



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Caption: Predicted major fragmentation pathways for deprotonated **3,3-Difluoropropionic acid** in mass spectrometry.

Nuclear Magnetic Resonance (NMR) Spectroscopy

- ¹H NMR: The proton NMR spectrum is expected to show two signals. A triplet corresponding to the methylene protons (CH₂) adjacent to the difluoromethyl group, split by the two fluorine atoms. The chemical shift of these protons will be downfield due to the electron-withdrawing effect of the adjacent fluorine and carbonyl groups. A broad singlet for the acidic proton of the carboxylic acid will also be present.
- ¹³C NMR: The carbon NMR spectrum should exhibit three signals: one for the carboxylic acid carbon, one for the methylene carbon, and one for the difluoromethyl carbon. The signal for the difluoromethyl carbon will appear as a triplet due to coupling with the two fluorine atoms.
- ¹⁹F NMR: The fluorine NMR spectrum is expected to show a triplet for the two equivalent fluorine atoms, split by the adjacent methylene protons.

Infrared (IR) Spectroscopy

The IR spectrum of **3,3-Difluoropropanoic acid** will be characterized by a broad absorption band in the region of 2500-3300 cm^{-1} corresponding to the O-H stretching of the carboxylic acid. A strong carbonyl (C=O) stretching absorption is expected around 1700-1725 cm^{-1} . The C-F stretching vibrations will likely appear in the fingerprint region, typically between 1000 and 1350 cm^{-1} .^[6]

Reactivity and Chemical Transformations

3,3-Difluoropropanoic acid undergoes the typical reactions of a carboxylic acid, allowing for its derivatization into a variety of useful intermediates.

- **Esterification:** Reaction with an alcohol in the presence of an acid catalyst will yield the corresponding ester.
- **Amide Formation:** Conversion to the acid chloride (e.g., using thionyl chloride or oxalyl chloride) followed by reaction with an amine will produce the corresponding amide.
- **Reduction:** The carboxylic acid can be reduced to the corresponding alcohol, 3,3-difluoro-1-propanol, using a strong reducing agent like lithium aluminum hydride.

The presence of the difluoromethyl group can influence the reactivity of the α -protons. While typically not highly acidic, these protons could potentially be deprotonated under strong basic conditions, allowing for further functionalization at the C2 position.

Conclusion

3,3-Difluoropropanoic acid is a valuable fluorinated building block with significant potential in medicinal and agricultural chemistry. Its unique electronic properties, conferred by the gem-difluoro group, make it an attractive synthon for the synthesis of novel compounds with potentially improved pharmacokinetic and pharmacodynamic profiles. While detailed experimental data for this specific compound is somewhat limited in publicly accessible literature, this guide provides a comprehensive overview of its known properties, potential synthetic routes, and likely applications based on current scientific understanding. As the demand for novel fluorinated motifs in drug discovery continues to grow, the importance of versatile building blocks like **3,3-Difluoropropanoic acid** is set to increase.

References

- Ningbo Innopharmchem Co., Ltd. (2026, January 27). 3,3,3-Trifluoropropionic Acid: A Versatile Fluorinated Building Block for Pharmaceuticals and Agrochemicals. Available at: [\[Link\]](#)
- A Process For Preparation Of Difluoro Propionic Acid And Its Ester Derivatives. (n.d.). Google Patents.
- Process for producing 3,3,3-trifluoropropionic acid. (n.d.). Google Patents.
- Practical Method for Manufacturing 3,3-Difluoro-2-Hydroxypropionic Acid. (n.d.). Google Patents.
- Della Védova, C. O., et al. (2025). Perfluoropropionic Acid (CF₃CF₂C(O)OH): Three Conformations and Dimer Formation. *Molecules*, 30(9), 1887. Available at: [\[Link\]](#)
- Process for producing 2,3,3,3-tetrafluoropropene. (n.d.). Google Patents.
- de Gruijter, C. F., et al. (2024). Fluorinated Propionic Acids Unmasked: Puzzling Fragmentation Phenomena of the Deprotonated Species. *The Journal of Physical Chemistry Letters*. Available at: [\[Link\]](#)
- National Center for Biotechnology Information. (n.d.). **3,3-Difluoropropanoic acid**. PubChem. Available at: [\[Link\]](#)
- A Process For Preparation Of Difluoro Propionic Acid And Its Ester. (n.d.). Quick Company. Available at: [\[Link\]](#)
- Ramachandran Research Group. (n.d.). Fluoroorganic Chemistry. Purdue University. Available at: [\[Link\]](#)
- National Center for Biotechnology Information. (n.d.). 3,3-Difluoropentanoic acid. PubChem. Available at: [\[Link\]](#)
- National Center for Biotechnology Information. (n.d.). 2,3-Difluoropropanoic acid. PubChem. Available at: [\[Link\]](#)

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Sources

- 1. achmem.com [achmem.com]
- 2. A Process For Preparation Of Difluoro Propionic Acid And Its Ester [quickcompany.in]
- 3. "A Process For Preparation Of Difluoro Propionic Acid And Its Ester [quickcompany.in]
- 4. 3,3-Difluoropropanoic acid | 155142-69-1 [chemicalbook.com]
- 5. 3,3-Difluoropropanoic acid | C₃H₄F₂O₂ | CID 16218396 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 6. repository.ubn.ru.nl [repository.ubn.ru.nl]
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